

validation of the Chronic Liver Disease Questionnaire in [specific language]

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CLDQ

Cat. No.: B1396496

[Get Quote](#)

An essential tool in the clinical assessment of chronic liver disease (CLD), the Chronic Liver Disease Questionnaire (**CLDQ**) provides a nuanced view of a patient's health-related quality of life (HRQoL). Originally developed in English, its successful application in diverse populations hinges on meticulous translation and cultural adaptation. This guide offers a detailed comparison of the Spanish validation of the **CLDQ**, presenting key experimental data and methodologies for researchers, scientists, and drug development professionals.

Comparative Analysis of the Spanish CLDQ Validation

The validation of the Spanish version of the Chronic Liver Disease Questionnaire (**CLDQ**) demonstrates its reliability, validity, and responsiveness as a tool to measure the quality of life in Spanish-speaking patients with chronic liver diseases.^{[1][2][3]} The Spanish **CLDQ** is equivalent to the original English version and is suitable for use across the full spectrum of disease severity, from patients with no cirrhosis to those who have received a liver transplant.^{[1][2]}

Data Presentation: Psychometric Properties

The psychometric properties of the Spanish **CLDQ** have been rigorously evaluated, with key quantitative data summarized below for easy comparison.

Psychometric Property	Measurement	Spanish CLDQ
Reliability	Internal Consistency (Cronbach's alpha)	0.93 (Global Score)
Reproducibility (Intraclass Correlation Coefficient)	0.90 (Global Score)	
Validity	Convergent Validity (Correlation with SF-36)	Supported
Known-Groups Validity (Child- Turcotte-Pugh Scores)	Supported (p = 0.012)	
Responsiveness	Sensitivity to Change (Post- Liver Transplant)	Supported (p < 0.001)

A Cuban adaptation of the Spanish **CLDQ** also demonstrated high reliability, with a Cronbach's alpha of 0.95 for the total questionnaire.[\[4\]](#)

Comparison with Other Quality of Life Questionnaires

The Spanish **CLDQ** has been validated alongside and compared to other widely used HRQoL instruments, such as the Short Form-36 Health Survey (SF-36) and the Liver Disease Quality of Life (LDQOL) questionnaire.[\[1\]\[5\]\[6\]\[7\]](#) The validation study for the Spanish **CLDQ** confirmed its validity through significant correlations with the SF-36 and the presence of an "itching" symptom.[\[1\]\[2\]](#) While the **CLDQ** is a disease-specific instrument, the SF-36 is a more generic measure of health-related quality of life.[\[5\]](#) The LDQOL is another specific questionnaire for liver disease that includes the SF-36 and has also been validated in Spanish.[\[6\]\[7\]\[8\]](#)

Experimental Protocols

The validation of the Spanish **CLDQ** involved a comprehensive and multi-step process to ensure its cultural and linguistic appropriateness, as well as its psychometric soundness.

Translation and Cultural Adaptation

The methodology for developing the Spanish version of the **CLDQ** involved a forward and back-translation process.[\[1\]\[2\]](#) This was conducted by bilingual translators and reviewed by an

expert panel. Pilot testing was then carried out with patients to ensure clarity and cultural relevance.^{[1][2]}

Patient Population and Data Collection

The final version of the Spanish **CLDQ** was self-administered to 149 consecutive patients with chronic liver disease.^{[1][2]} In parallel, the SF-36 health survey was also administered to these patients. A physician evaluated the Child-Turcotte-Pugh scores to assess disease severity.^{[1][2]} To evaluate reproducibility and responsiveness, the **CLDQ** was re-administered to a subgroup of stable patients and to patients who had undergone a liver transplant.^{[1][2]}

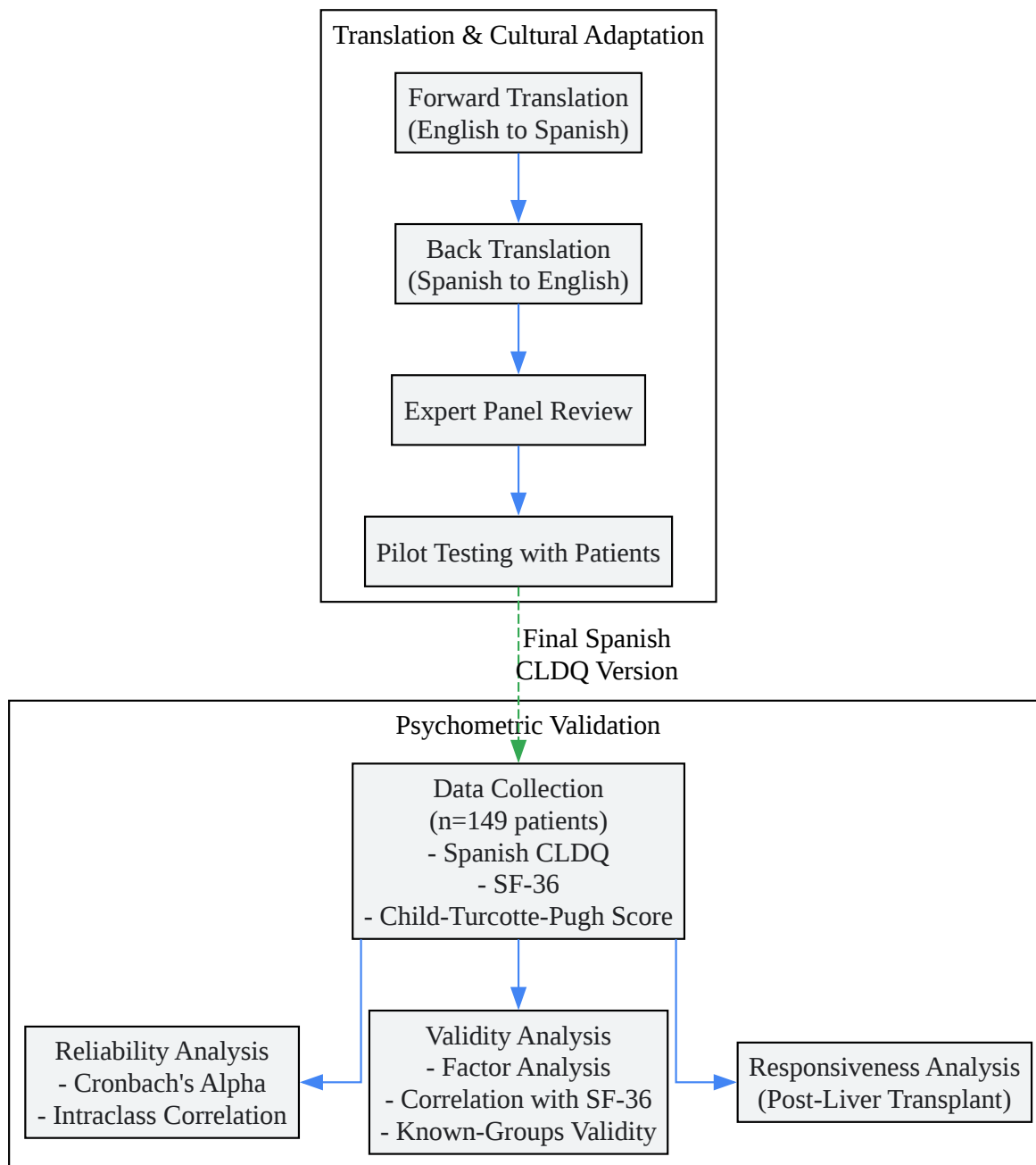
Statistical Analysis

The validation process employed several statistical methods to assess the psychometric properties of the Spanish **CLDQ**:

- Reliability: Internal consistency was measured using Cronbach's alpha, and reproducibility was assessed with the Intraclass Correlation Coefficient.^{[1][2]}
- Validity: Exploratory factor analysis was used to evaluate the underlying structure of the questionnaire.^{[1][2]} The validity was further supported by examining the **CLDQ**'s correlation with SF-36 scores and the "itching" symptom, and by analyzing the pattern of **CLDQ** scores across different disease severity groups (known-groups validity).^{[1][2]}
- Responsiveness: The ability of the **CLDQ** to detect changes in quality of life was assessed by measuring the change in scores in patients who had received a liver transplant.^{[1][2]}

Visualizations

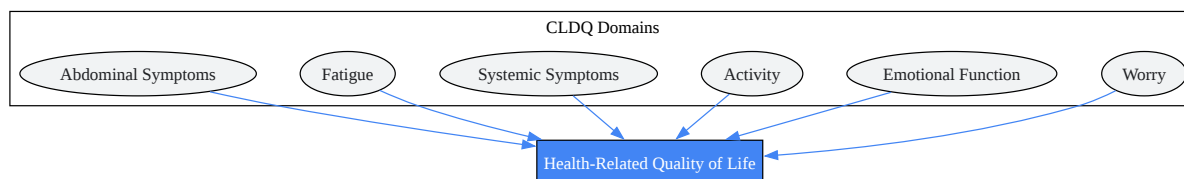
Experimental Workflow for Spanish **CLDQ** Validation



[Click to download full resolution via product page](#)

Caption: Workflow for the translation and validation of the Spanish **CLDQ**.

Conceptual Framework of the CLDQ



[Click to download full resolution via product page](#)

Caption: Conceptual relationship between **CLDQ** domains and overall HRQoL.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Validity of the Spanish version of the Chronic Liver Disease Questionnaire (CLDQ) as a standard outcome for quality of life assessment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. [PDF] Validity of the Spanish version of the Chronic Liver Disease Questionnaire (CLDQ) as a standard outcome for quality of life assessment | Semantic Scholar [semanticscholar.org]
- 4. Vista de Adaptación de la versión al español del Chronic Liver Disease | Archivos Cubanos de Gastroenterología [revgastro.sld.cu]
- 5. Prospective validation of the Spanish version of the Short Form-Liver Disease Quality of life | Gastroenterología y Hepatología (English Edition) [elsevier.es]
- 6. Validation of the Spanish version of the liver disease quality of life instrument among candidates for liver transplant - PubMed [pubmed.ncbi.nlm.nih.gov]

- 7. researchgate.net [researchgate.net]
- 8. oatext.com [oatext.com]
- To cite this document: BenchChem. [validation of the Chronic Liver Disease Questionnaire in [specific language]]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1396496#validation-of-the-chronic-liver-disease-questionnaire-in-specific-language]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com